

Molecular weight and formula of 3-Anilino-1,3-diphenylpropan-1-one

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Compound of Interest

Compound Name: 3-Anilino-1,3-diphenylpropan-1-one

Cat. No.: B11110541

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Technical Data Sheet: 3-Anilino-1,3-diphenylpropan-1-one

For Research & Development Professionals

This document provides core chemical data for **3-Anilino-1,3-diphenylpropan-1-one**, a compound of interest in synthetic organic chemistry and potential pharmaceutical development. The following information is based on established chemical data.

Chemical Identity and Properties

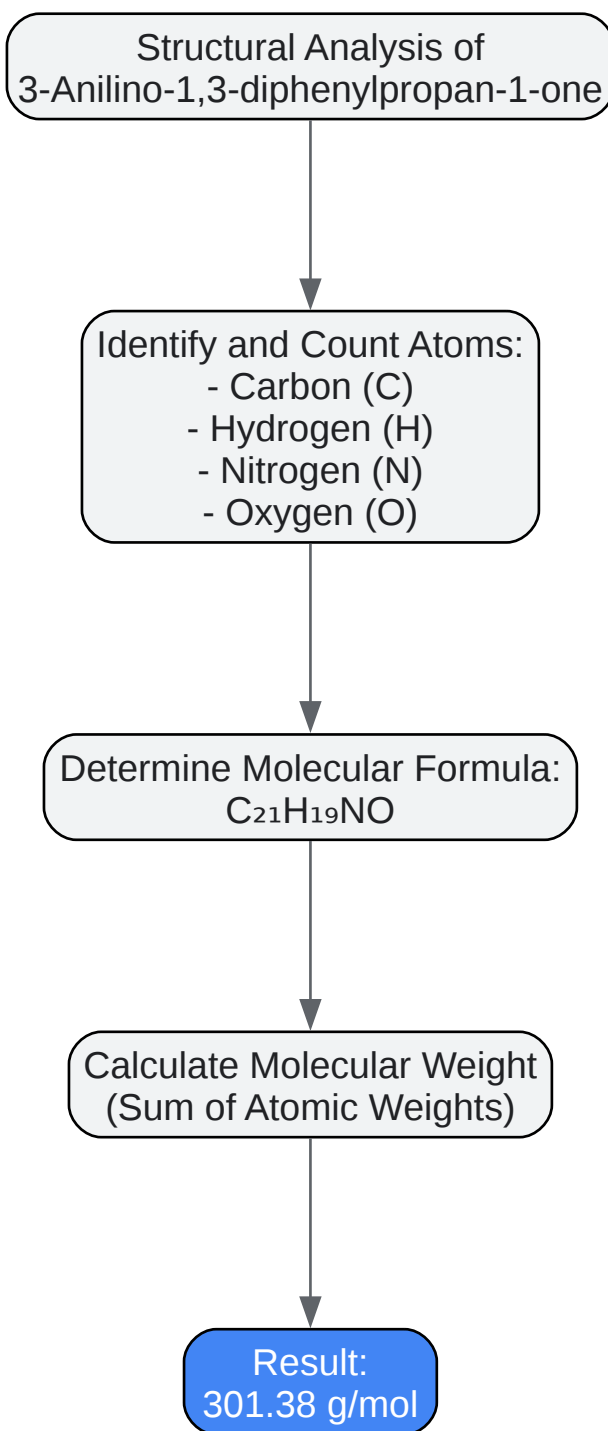
The fundamental molecular characteristics of **3-Anilino-1,3-diphenylpropan-1-one** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and material characterization.

Parameter	Value
Molecular Formula	C ₂₁ H ₁₉ NO
Molecular Weight	301.38 g/mol
Canonical SMILES	<chem>C1=CC=C(C=C1)C(C(=O)C2=CC=CC=C2)CNC3=CC=CC=C3</chem>
InChI Key	XJISJVLJQXILNK-UHFFFAOYSA-N

As this document focuses on the intrinsic molecular properties of **3-Anilino-1,3-diphenylpropan-1-one**, detailed experimental protocols for its synthesis or analysis are beyond the current scope. Similarly, the compound is not directly associated with established signaling pathways, precluding the generation of a relevant pathway diagram.

Logical Relationship: From Structure to Formula

The molecular formula is derived directly from the compound's chemical structure. The following diagram illustrates the logical workflow for determining the empirical and molecular formula from structural analysis.



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Diagram illustrating the process of determining molecular weight from chemical structure.

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